

Application Notes: Dyeing Cotton with Reactive Red 180

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Compound of Interest

Compound Name: Reactive red 180

Cat. No.: B12380738

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Introduction

Reactive Red 180 is a single azo, water-soluble anionic dye widely utilized in the textile industry for dyeing cellulosic fibers such as cotton, linen, and viscose.[1][2][3] Its popularity stems from the formation of a strong, permanent covalent bond with the hydroxyl groups of cellulose fibers under alkaline conditions.[4][5] This bond results in excellent wet fastness properties.[6] **Reactive Red 180** is classified as a "hot brand" reactive dye, indicating that it requires higher temperatures for optimal fixation.[5][7][8] It is suitable for various dyeing techniques, including exhaust, pad-batch, and printing methods.[2]

Principle of Reactive Dyeing on Cotton

The dyeing process for cotton with reactive dyes occurs in three main stages:

- **Exhaustion:** In a neutral aqueous solution, the dye molecules are adsorbed onto the surface of the cotton fibers. This process is facilitated by the addition of an electrolyte, such as Glauber's salt (sodium sulfate) or common salt (sodium chloride).[6][9] Cotton fibers have a negative surface charge in water, which repels the anionic dye molecules. The salt neutralizes this charge, reducing the repulsion and allowing the dye to move closer to the fiber.[4][6]
- **Fixation:** The pH of the dyebath is raised by adding an alkali, most commonly soda ash (sodium carbonate).[4][6] The alkaline conditions activate the hydroxyl groups of the cellulose in the cotton fiber, enabling them to nucleophilically attack the reactive group of the

dye molecule. This forms a stable, covalent ether linkage between the dye and the fiber.[\[5\]](#)
[\[10\]](#)

- Wash-off: After fixation, a significant portion of the dye remains unfixed on the fiber or has reacted with water (hydrolysis). A thorough washing and soaping process is crucial to remove this hydrolyzed and unfixed dye.[\[5\]](#)[\[11\]](#) This step ensures high color fastness and prevents bleeding of the color in subsequent washes.[\[11\]](#)

Key Auxiliaries and Their Functions

A successful dyeing process relies on the precise use of several chemical auxiliaries. Their roles are summarized in the table below.

| Auxiliary Agent | Chemical Name(s) | Function | Typical Concentration |
|-----------------------|--|--|---|
| Electrolyte | Sodium Sulfate (Glauber's Salt) or Sodium Chloride (Common Salt) | Promotes the exhaustion of the dye from the liquor onto the fiber by neutralizing the negative surface charge of cotton. [6] [12] | 20 - 100 g/L (Varies with shade depth) [9] |
| Fixing Agent (Alkali) | Sodium Carbonate (Soda Ash) | Raises the dyebath pH (to 10.5-11.5) to catalyze the covalent reaction between the dye and the cellulose fiber. [4] [5] | 5 - 20 g/L (Varies with shade depth) [8] [13] |
| Sequestering Agent | EDTA, Sodium Hexametaphosphate | Chelates heavy metal ions (e.g., Ca^{2+} , Mg^{2+} , Fe^{3+}) in hard water, preventing them from interfering with the dye and causing shade variations or dullness. [11] [14] | 0.5 - 2 g/L |
| Wetting Agent | Non-ionic or Anionic Surfactants | Reduces the surface tension of the dye liquor, ensuring rapid and uniform wetting of the cotton material. [14] | 0.5 - 1 g/L |

| | | | |
|---------------------|--|---|-------------|
| Levelling Agent | Anionic Surfactants | Promotes uniform and even distribution of the dye on the fabric, preventing patchiness. [11][14] | 0.5 - 2 g/L |
| Anti-creasing Agent | Lubricating agents (e.g., Polyethylene Glycol) | Minimizes the formation of creases and abrasion marks on the fabric during the exhaust dyeing process, especially for delicate materials.[11] [15] | 1 - 2 g/L |
| Soaping Agent | Anionic Detergent / Surfactant | Removes unfixed and hydrolyzed dye from the fabric surface during the post-dyeing wash-off, improving wet fastness properties.[11][14] | 1 - 2 g/L |

Experimental Protocols

Two primary methods for applying **Reactive Red 180** to cotton are the exhaust dyeing method and the cold pad-batch method.

Protocol 1: Exhaust Dyeing Method (Laboratory Scale)

This method is a batch process suitable for dyeing yarn or fabric pieces in a laboratory dyeing machine or beaker. The recipe is adjusted based on the desired depth of shade.

Materials and Equipment:

- Scoured and bleached 100% cotton fabric
- **Reactive Red 180** dye powder

- Glauber's salt (Na_2SO_4)
- Soda ash (Na_2CO_3)
- Acetic acid (for pH adjustment)
- Soaping agent
- Laboratory-grade water
- Beaker dyeing machine or water bath with stirrer
- pH meter, thermometer, weighing balance
- Glassware (beakers, graduated cylinders)

Recipe Parameters:

The quantities of dye, salt, and alkali are calculated based on the weight of the fabric (o.w.f) and the volume of the dye liquor.

| Parameter | Pale Shades | Medium Shades | Dark Shades |
|-----------------------------|-------------|---------------|-------------|
| Reactive Red 180 (% o.w.f.) | 0.5% | 2.0% | 4.0% |
| Glauber's Salt (g/L) | 40 | 60 | 80 |
| Soda Ash (g/L) | 10 | 15 | 20 |
| Liquor Ratio (M:L) | 1:20 | 1:15 | 1:10 |
| Dyeing Temperature | 80-85°C[8] | 80-85°C[8] | 80-85°C[8] |
| Fixation Time | 45 min | 60 min | 75 min |

Procedure:

- Pre-treatment: Ensure the cotton fabric is well-scoured and bleached to remove impurities and achieve uniform absorbency. Weigh the dry fabric.

- Dye Bath Preparation:
 - Calculate the required volume of water based on the fabric weight and the desired liquor ratio.
 - Set the dyebath with the calculated volume of water and add a sequestering agent (e.g., 1 g/L) and an anti-creasing agent (e.g., 1 g/L).
 - Adjust the initial pH of the bath to 6.0-7.0 using a small amount of acetic acid.[8]
 - Heat the bath to 40°C.
- Dyeing - Exhaustion Phase:
 - Separately dissolve the pre-calculated amount of **Reactive Red 180** dye in a small amount of warm water and add it to the dyebath.
 - Immerse the cotton fabric in the dyebath and run for 10 minutes to ensure even wetting.
 - Gradually raise the temperature to the target dyeing temperature (e.g., 80°C) over 30 minutes.[8]
 - During the temperature rise, add the pre-calculated amount of Glauber's salt in three equal portions at 10-minute intervals.[8]
 - Once the target temperature is reached, continue running the machine for another 30 minutes to allow for dye exhaustion.
- Dyeing - Fixation Phase:
 - Separately dissolve the pre-calculated amount of soda ash in hot water and cool it down.
 - Add the soda ash solution to the dyebath slowly over 10-15 minutes to avoid unlevel dyeing.[6]
 - Continue the dyeing process at 80-85°C for the specified fixation time (45-75 minutes).[8]
- Post-treatment (Wash-off):

- Drain the dyebath.
- Rinse the fabric with cold water for 10 minutes.
- Perform a hot rinse at 70°C for 10 minutes.
- Treat the fabric in a fresh bath with a soaping agent (e.g., 2 g/L) at 95°C for 15 minutes to remove all unfixed dye.[\[5\]](#)
- Rinse again with hot water, followed by cold water, until the rinse water is clear.
- Drying: Squeeze the excess water from the fabric and air-dry or oven-dry at a moderate temperature.

Protocol 2: Cold Pad-Batch (CPB) Method

This semi-continuous method is highly efficient, saving water, energy, and chemicals, as it operates at ambient temperature and eliminates the need for salt.[\[16\]](#)[\[17\]](#)

Materials and Equipment:

- Scoured and bleached 100% cotton fabric
- **Reactive Red 180** dye
- Soda Ash (Sodium Carbonate) or a mixed alkali system
- Wetting agent
- Urea (optional, to improve dye solubility and prevent drying)
- Laboratory padding mangle
- Plastic film for batching
- Apparatus for wash-off

Recipe Parameters:

| Parameter | Typical Value |
|---------------------|-----------------|
| Reactive Red 180 | 10 - 40 g/L |
| Soda Ash | 15 - 25 g/L |
| Wetting Agent | 1 - 2 g/L |
| Urea | 40 - 50 g/L[18] |
| Padding Temperature | 20 - 30°C[18] |
| Wet Pick-up | 70 - 80% |
| Batching Time | 12 - 24 hours |

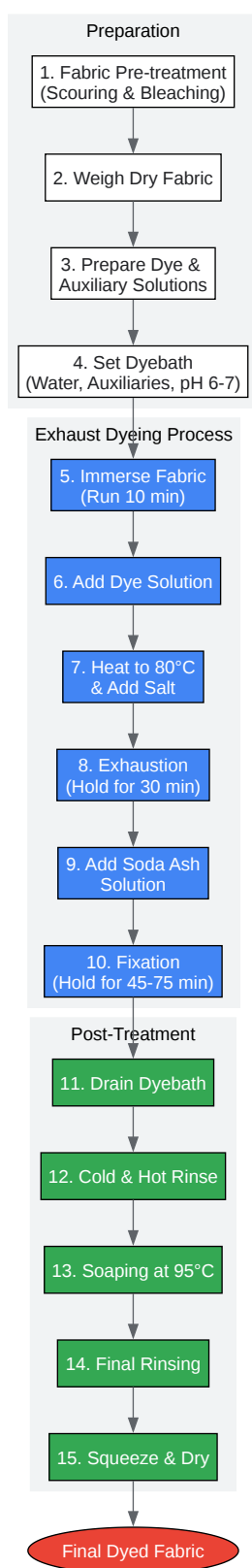
Procedure:

- Pad Liquor Preparation:
 - Prepare the dye solution by dissolving **Reactive Red 180**, urea, and the wetting agent in about two-thirds of the required water volume.
 - In a separate container, prepare the alkali solution by dissolving soda ash in the remaining one-third of the water.
 - Just before padding, mix the dye solution and the alkali solution. This is done immediately before use to prevent premature dye hydrolysis.[18]
- Padding:
 - Feed the ready-for-dyeing (RFD) cotton fabric through the trough of the padding mangle containing the prepared pad liquor.
 - Pass the fabric through the nips of the mangle, ensuring a uniform wet pick-up of 70-80%.
- Batching:
 - Immediately after padding, roll the fabric onto a batching roller.

- Wrap the entire roll securely in a plastic film to prevent evaporation of water and absorption of atmospheric carbon dioxide, which would lower the pH.[18]
- Store the batch and allow it to rotate slowly at ambient temperature (25-30°C) for 12-24 hours to allow for dye fixation.[17]
- Wash-off:
 - After the batching period, unroll the fabric and subject it to a thorough wash-off procedure similar to the one described in the exhaust method (cold rinse, hot rinse, soaping at the boil, and final rinses) to remove unfixed dye.
- Drying: Dry the washed fabric.

Visualized Workflow

The following diagram illustrates the general workflow for the exhaustion dyeing of cotton with **Reactive Red 180**.



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Caption: Workflow for Exhaustion Dyeing of Cotton.

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